

A Comparative Guide to the Hygroscopicity of Sodium Borates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trisodium orthoborate*

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This guide provides a comparative analysis of the hygroscopic properties of three common forms of sodium tetraborate: anhydrous sodium tetraborate ($\text{Na}_2\text{B}_4\text{O}_7$), sodium tetraborate pentahydrate ($\text{Na}_2\text{B}_4\text{O}_7 \cdot 5\text{H}_2\text{O}$), and sodium tetraborate decahydrate ($\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$), commonly known as borax. Understanding the differences in how these compounds interact with atmospheric moisture is critical for applications in research, pharmaceutical formulations, and manufacturing, where stability and material integrity are paramount.

Comparison of Hygroscopic Properties

The tendency of a substance to attract and hold water molecules from the surrounding environment is known as hygroscopicity. In the case of sodium borates, this property is largely determined by their degree of hydration. Anhydrous sodium tetraborate, lacking any water of crystallization, exhibits the strongest affinity for moisture, while the hydrated forms are comparatively more stable under specific humidity conditions.

Property	Anhydrous Sodium Tetraborate (Na ₂ B ₄ O ₇)	Sodium Tetraborate Pentahydrate (Na ₂ B ₄ O ₇ ·5H ₂ O)	Sodium Tetraborate Decahydrate (Na ₂ B ₄ O ₇ ·10H ₂ O)
Hygroscopicity	Strongly hygroscopic. [1] Readily absorbs moisture from the air. [1]	Less hygroscopic than the decahydrate form. [2]	Hygroscopic.[3][4] Can lose water of crystallization in warm, dry air.[5]
Appearance	White, odorless powder or glassy crystals.[1][6]	Colorless or white, odorless crystals or free-flowing powder. [7][8]	White, hard crystals, granules, or crystalline powder.[9][10]
Stability	Will absorb moisture to form the pentahydrate or decahydrate.[1]	Stable under normal storage conditions. [11] Begins to lose water of hydration at 252°F (122°C).[12]	The decahydrate and pentahydrate forms are rapidly and reversibly interconverted at 60% relative humidity and 20-25°C.[3]
Moisture Transition	Rapidly hydrates in the presence of atmospheric moisture. [11]	Transitions to the decahydrate form at relative humidity above 60% (at 20-25°C).[3]	Loses water to form the pentahydrate at relative humidity below 60% (at 20-25°C).[3]

Experimental Protocols for Determining Hygroscopicity

The hygroscopicity of powdered solids like sodium borates can be quantitatively determined using several established methods. Two common techniques are Dynamic Vapor Sorption (DVS) and the static gravimetric method using saturated salt solutions.

Dynamic Vapor Sorption (DVS)

This is a precise and automated method for determining water sorption isotherms.

Methodology:

- A small, accurately weighed sample of the sodium borate is placed in the DVS instrument's microbalance.
- The sample is initially dried under a stream of dry nitrogen gas to establish a baseline weight.
- The relative humidity (RH) of the nitrogen stream is then incrementally increased in a stepwise manner (e.g., from 0% to 90% RH in 10% increments).
- At each RH step, the sample's weight is continuously monitored until it reaches equilibrium (i.e., when the rate of weight change is negligible).
- Once the maximum RH is reached, the humidity is incrementally decreased to measure the desorption isotherm.
- The change in mass at each RH step is recorded and plotted against the relative humidity to generate a moisture sorption isotherm.

Static Gravimetric Method (using Saturated Salt Solutions)

This method relies on creating controlled humidity environments using saturated aqueous salt solutions.

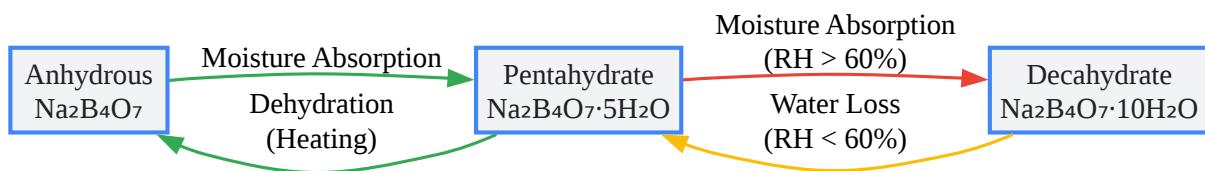
Methodology:

- A series of desiccators are prepared, each containing a saturated solution of a specific salt to maintain a known, constant relative humidity at a constant temperature (as per ASTM E104).
- A precisely weighed amount of the dry sodium borate sample is placed in a weighing bottle or dish.
- The open sample container is then placed in one of the desiccators.

- The sample is stored in the desiccator for a period sufficient to reach equilibrium with the surrounding atmosphere (this can range from several days to weeks).
- The sample is periodically weighed until a constant weight is achieved.
- The percentage increase in weight is calculated to determine the moisture content at that specific relative humidity.
- This process is repeated for each of the different relative humidity environments to construct a moisture sorption isotherm.

Visualization of Sodium Borate Hydration States

The relationship and transitions between the different forms of sodium tetraborate based on environmental moisture can be visualized as follows:



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Hydration and dehydration pathways of sodium tetraborate.

In summary, the hygroscopicity of sodium borates is a critical factor to consider in their handling, storage, and application. Anhydrous sodium tetraborate is the most hygroscopic, readily absorbing atmospheric moisture. The pentahydrate and decahydrate forms exist in a dynamic equilibrium, with the transition between them occurring at approximately 60% relative humidity at room temperature. For applications requiring minimal water content and high stability, the pentahydrate form is often preferred over the more hygroscopic decahydrate. The choice of a specific sodium borate should, therefore, be guided by the environmental conditions of its intended use and the acceptable level of moisture interaction.

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- To cite this document: BenchChem. [A Comparative Guide to the Hygroscopicity of Sodium Borates]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b083475#differences-in-hygroscopicity-between-sodium-borates>

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